

# Physical Property Data for 3-Octanol

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## Compound Focus: 3-Octanol

CAS No.: 589-98-0

Cat. No.: S566641

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The table below summarizes the core properties of **3-Octanol** relevant to researchers and scientists.

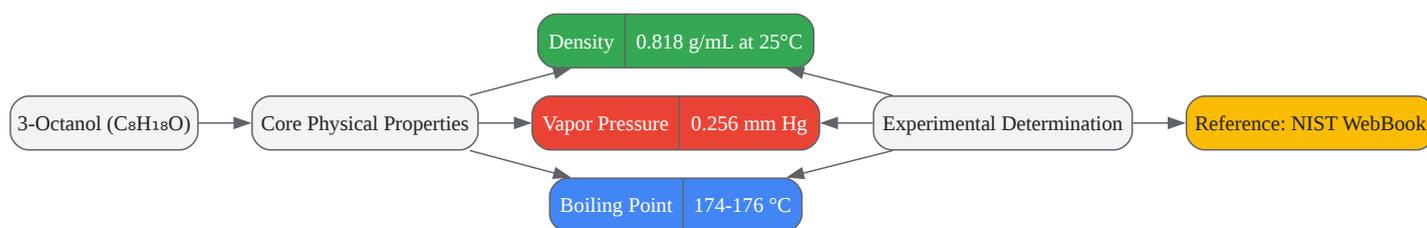
Property	Value	Conditions / Notes	Source
Density	0.818 g/mL	at 25 °C	[1] [2]
Vapor Pressure	0.256 mm Hg	-	[2]
	~1 mm Hg	at 20 °C	[1]
Boiling Point	171 °C	-	[2]
	174-176 °C	-	[1]
Melting Point	-45 °C	-	[1] [2]
Molecular Weight	130.23 g/mol	-	[1] [2]
Refractive Index	1.426	at 20 °C / D line	[1] [2]
Flash Point	150 °F (approx. 65.6 °C)	-	[1] [2]
Vapor Density	~4.5	(vs air)	[1] [2]

## Experimental Protocols & Context

For the vapor pressure data, one source cites a value of **0.256 mm Hg** [2]. Another provides a similar but slightly different value of **~1 mm Hg at 20 °C** [1]. The **enthalpy of vaporization ( $\Delta_{\text{vap}}H^\circ$ )** for **3-Octanol** has been measured as **49.69 kJ/mol** (Joback method) and **67.9 ± 0.3 kJ/mol** (based on data from 288 to 324 K) [3] [4]. These variations are typical in scientific literature, reflecting different measurement methods and conditions.

## Graphviz Workflow Diagram

The following Graphviz diagram illustrates the logical relationship between the properties of **3-Octanol** and the experimental data, creating a visual workflow for your technical documentation.



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*Diagram 1: Relationship map of 3-octanol properties and data sources.*

## Key Technical Notes

- **Data Consistency:** The data for density, melting point, and other physical properties is highly consistent across commercial and scientific sources, indicating reliable and reproducible values [1] [2].
- **Experimental Context:** The vapor pressure and enthalpy of vaporization values highlight that experimental conditions and methodologies can lead to variations in reported data, which is a normal aspect of experimental science [3] [4].

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## References

1. - 3 CAS 20296-29-1 | Zhishang Chem | Supplier Octanol [[zhishangchem.com](http://zhishangchem.com)]
2. - 3 (Cas 20296-29-1) Octanol [[parchem.com](http://parchem.com)]
3. Chemical Properties of 3-Octanol (CAS 589-98-0) [[chemeo.com](http://chemeo.com)]
4. ( $\pm$ )-octan-3-ol - the NIST WebBook [[webbook.nist.gov](http://webbook.nist.gov)]

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